

Application Notes and Protocols for the Synthesis of 2-Acetamido-5-nitropyridine

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Compound of Interest

Compound Name: 2-Acetamido-5-nitropyridine

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Introduction

2-Acetamido-5-nitropyridine is a key building block in medicinal chemistry and drug development, serving as a versatile intermediate for the synthesis of a variety of pharmacologically active compounds. The introduction of a nitro group onto the pyridine ring at the 5-position of 2-acetamidopyridine significantly influences its chemical reactivity, providing a handle for further functionalization. The nitration of 2-acetamidopyridine is a classic example of an electrophilic aromatic substitution reaction on a pyridine ring, a process that requires careful control of reaction conditions to achieve the desired regioselectivity and yield. The acetyl amino group at the 2-position acts as a directing group, favoring the substitution at the 5-position. This application note provides a detailed protocol for the nitration of 2-acetamidopyridine, along with relevant physicochemical data and a visual representation of the experimental workflow.

Physicochemical Data

A summary of the key physical and chemical properties of the starting material and the final product is provided below for easy reference.

Property	2-Acetamidopyridine	2-Acetamido-5-nitropyridine
Molecular Formula	C ₇ H ₈ N ₂ O	C ₇ H ₇ N ₃ O ₃ [1]
Molecular Weight	136.15 g/mol [2]	181.15 g/mol [1]
CAS Number	5231-96-9 [2]	5093-64-1 [1]
Appearance	Off-white to yellow crystalline powder [2]	Gray solid
Melting Point	66-74 °C [2]	199-203 °C
Purity	≥ 99% (GC) [2]	99.1% [3]

Experimental Protocol

This protocol details the nitration of 2-acetamidopyridine using a mixture of fuming nitric acid and concentrated sulfuric acid.

Materials and Reagents:

Reagent	CAS Number
2-Acetamidopyridine	5231-96-9
Concentrated Sulfuric Acid (98%)	7664-93-9
Fuming Nitric Acid (>90%)	7697-37-2
Ice	N/A
Deionized Water	7732-18-5

Equipment:

- Three-necked round-bottom flask
- Magnetic stirrer and stir bar

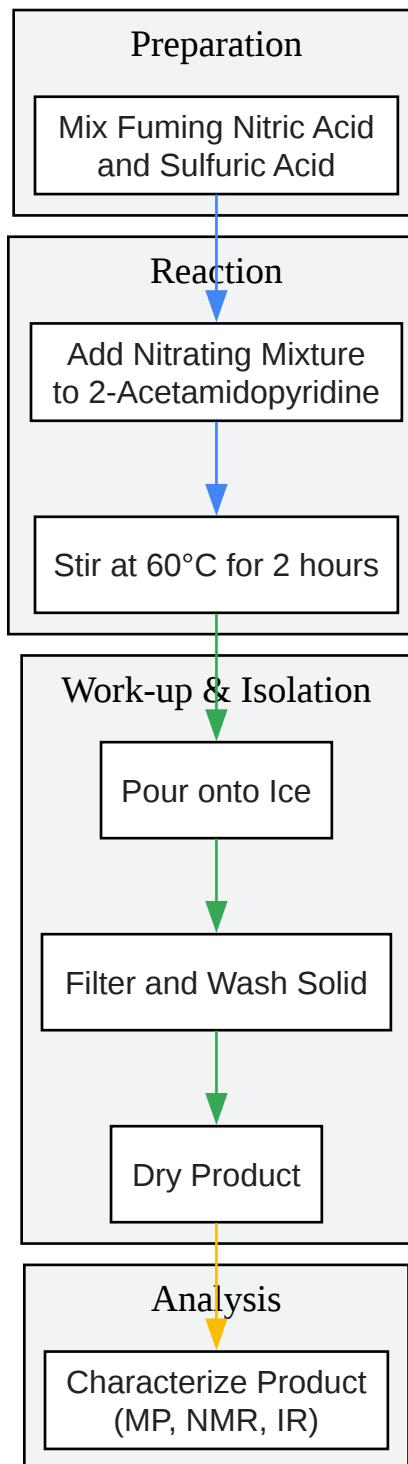
- Dropping funnel
- Thermometer
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Preparation of the Nitrating Mixture: In a clean and dry beaker, carefully and slowly add 14.6 mL of fuming nitric acid to 113 mL of concentrated sulfuric acid while cooling in an ice bath and stirring.^[4] Allow the mixture to cool to room temperature.
- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and a dropping funnel, place 13.6 g of 2-acetamidopyridine.^[4]
- Addition of Nitrating Mixture: Slowly add the prepared nitrating mixture dropwise from the dropping funnel to the 2-acetamidopyridine in the flask. Maintain the reaction temperature at 60 °C.^[4]
- Reaction: After the addition is complete, continue stirring the mixture at 60 °C for 2 hours.^[4]
- Work-up: After 2 hours, cool the reaction mixture to room temperature and then carefully pour it onto crushed ice with stirring. A solid precipitate will form.
- Isolation and Purification: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold deionized water until the washings are neutral. Dry the product in a desiccator under vacuum.
- Characterization: The final product, **2-acetamido-5-nitropyridine**, can be characterized by its melting point and spectroscopic techniques such as ¹H NMR and IR spectroscopy. The expected yield is approximately 88.40%.^[4]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-acetamido-5-nitropyridine**.



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Caption: Workflow for the synthesis of **2-acetamido-5-nitropyridine**.

Safety Precautions

- This reaction should be performed in a well-ventilated fume hood.
- Concentrated sulfuric acid and fuming nitric acid are highly corrosive and strong oxidizing agents. Handle with extreme care and wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves.
- The reaction is exothermic, especially during the mixing of acids and their addition to the substrate. Proper temperature control is crucial to prevent runaway reactions.
- In case of contact with skin or eyes, rinse immediately with copious amounts of water and seek medical attention.

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